

Spectroscopic Profile of Sodium Hypochlorite Pentahydrate: A Technical Guide

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Compound of Interest

Compound Name: Sodium hypochlorite pentahydrate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data available for **sodium hypochlorite pentahydrate** ($\text{NaOCl} \cdot 5\text{H}_2\text{O}$). The information is tailored for researchers, scientists, and professionals in drug development who utilize this compound. This document summarizes key quantitative data, details experimental protocols for obtaining such data, and provides visualizations of the analytical workflow.

Introduction

Sodium hypochlorite pentahydrate is a stable crystalline form of sodium hypochlorite, offering advantages over its aqueous solution in various applications, including organic synthesis and as a disinfectant. A thorough understanding of its spectroscopic properties is crucial for quality control, reaction monitoring, and characterization. This guide covers the principal spectroscopic techniques used to analyze this compound: Raman spectroscopy, Infrared (IR) spectroscopy, and Ultraviolet-Visible (UV-Vis) spectroscopy.

Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for **sodium hypochlorite pentahydrate** and its constituent ions in solution.

Table 1: Raman Spectroscopy Data for Solid Sodium Hypochlorite Pentahydrate

Vibrational Mode	Wavenumber (cm ⁻¹) at -173°C	Wavenumber (cm ⁻¹) at 2°C	Assignment
v(OCI)	736	732	O-Cl stretching
Lattice Modes	Multiple peaks below 400	Multiple peaks below 400	Crystal lattice vibrations

Data sourced from a study on the crystal structures of hypohalite salts, which included variable-temperature Raman spectroscopy on individual crystals of NaOCl·5H₂O.

Table 2: Infrared (IR) Spectroscopy Data for Aqueous Sodium Hypochlorite

Wavenumber (cm ⁻¹)	Assignment
~3400 (broad)	O-H stretching of water
~1640	H-O-H bending of water
~713-720	O-Cl stretching

Note: This data is for an aqueous solution of sodium hypochlorite. Specific IR data for the solid pentahydrate is not readily available in the reviewed literature. For the solid pentahydrate, one would expect to see sharper and more defined peaks for the water of hydration in the O-H stretching and bending regions, in addition to the O-Cl stretching mode.

Table 3: UV-Vis Spectroscopy Data for Aqueous Sodium Hypochlorite

Wavelength (λ _{max})	Molar Extinction Coefficient (ε)	Species
~292 nm	~350 M ⁻¹ cm ⁻¹	Hypochlorite ion (OCI ⁻)
~235 nm	~100 M ⁻¹ cm ⁻¹	Hypochlorous acid (HOCl)

Note: This data represents the characteristic absorbance of the hypochlorite ion and its conjugate acid in aqueous solution. For the solid pentahydrate, UV-Vis analysis would typically be performed using diffuse reflectance spectroscopy.

Experimental Protocols

This section details the methodologies for the synthesis of **sodium hypochlorite pentahydrate** and its subsequent spectroscopic analysis.

Synthesis of Sodium Hypochlorite Pentahydrate Crystals

High-purity **sodium hypochlorite pentahydrate** crystals can be synthesized through the reaction of chlorine gas with a concentrated sodium hydroxide solution, followed by crystallization.

Materials:

- Sodium hydroxide (NaOH)
- Chlorine gas (Cl₂)
- Deionized water

Procedure:

- Prepare a concentrated solution of sodium hydroxide (e.g., 45-50 wt%).
- Bubble chlorine gas through the chilled NaOH solution while maintaining the temperature below 20°C.
- Continue the reaction until the desired concentration of sodium hypochlorite is achieved.
- Filter the solution to remove the precipitated sodium chloride (NaCl) byproduct.
- Cool the filtrate to induce crystallization of **sodium hypochlorite pentahydrate**.
- Collect the crystals by filtration and wash with a small amount of cold deionized water.

- Dry the crystals under vacuum at a low temperature.

Raman Spectroscopy

Instrument:

- Raman spectrometer equipped with a laser source (e.g., 532 nm or 785 nm).
- Microscope for sample visualization and laser focusing.
- Temperature-controlled stage.

Procedure:

- Place a small, representative crystal of **sodium hypochlorite pentahydrate** on a clean microscope slide or the temperature-controlled stage.
- Focus the laser onto the crystal surface using the microscope.
- Acquire the Raman spectrum over a suitable spectral range (e.g., 100-4000 cm^{-1}).
- Set the acquisition parameters (laser power, exposure time, and number of accumulations) to achieve an adequate signal-to-noise ratio while avoiding sample degradation.
- For variable-temperature studies, allow the sample to equilibrate at the desired temperature before acquiring the spectrum.

Infrared (IR) Spectroscopy (ATR-FTIR)

While specific data for the solid is scarce, Attenuated Total Reflectance (ATR) FTIR is a suitable technique for analyzing solid samples.

Instrument:

- Fourier Transform Infrared (FTIR) spectrometer.
- ATR accessory with a suitable crystal (e.g., diamond or zinc selenide).

Procedure:

- Record a background spectrum of the clean, empty ATR crystal.
- Place a small amount of the powdered **sodium hypochlorite pentahydrate** crystals onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Apply uniform pressure to the sample using the ATR's pressure clamp to ensure good contact between the sample and the crystal.
- Acquire the sample spectrum over the desired range (e.g., 400-4000 cm^{-1}).
- Clean the ATR crystal thoroughly after the measurement.

UV-Vis Spectroscopy (Diffuse Reflectance)

For opaque solid samples like crystalline powders, diffuse reflectance spectroscopy is the preferred method for obtaining UV-Vis spectra.

Instrument:

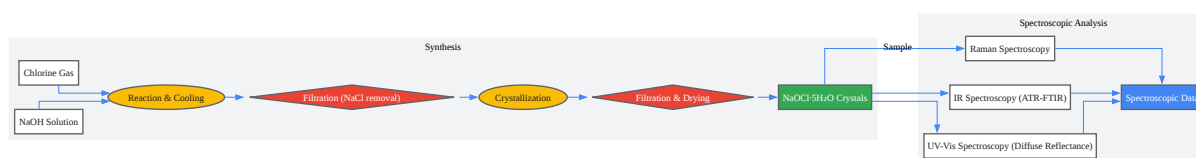
- UV-Vis spectrophotometer.
- Integrating sphere diffuse reflectance accessory.
- A non-absorbing, highly reflective powder as a reference standard (e.g., BaSO_4 or PTFE).

Procedure:

- Record a baseline spectrum using the reference standard packed into the sample holder.
- Empty the sample holder and fill it with the powdered **sodium hypochlorite pentahydrate**, ensuring a smooth, level surface.
- Place the sample holder in the diffuse reflectance accessory.
- Acquire the diffuse reflectance spectrum over the desired wavelength range (e.g., 200-800 nm).
- The instrument software can be used to convert the reflectance data to absorbance or Kubelka-Munk units for analysis.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of **sodium hypochlorite pentahydrate**.



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Caption: Experimental workflow for the synthesis and spectroscopic analysis of **sodium hypochlorite pentahydrate**.

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